

Comprehensive Technical Guide on (+)-2-Octylamine Hydrochloride: Properties, Protocols, and Applications

Author: BenchChem Technical Support Team. **Date:** April 2026

Compound of Interest

Compound Name: (+)-2-Octylamine hydrochloride

CAS No.: 61289-25-6

Cat. No.: B12778346

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Executive Summary

As the demand for advanced chiroptical materials and enantioselective catalysts accelerates, **(+)-2-Octylamine hydrochloride** has emerged as a cornerstone chiral building block. Functioning as a highly effective chiral ligand, this aliphatic amine salt is critical in breaking the spatial inversion symmetry of inorganic nanomaterials. This whitepaper provides an authoritative, in-depth analysis of its physicochemical properties, structural informatics, and its mechanistic role in the synthesis of chiral organic-inorganic hybrid perovskite (HOIP) nanocrystals.

Structural Informatics & Physicochemical Profiling

The identification of specific enantiomeric salts can be complex due to the frequent in situ generation of the hydrochloride salt from the free base. The dextrorotatory (+)-enantiomer of 2-octylamine corresponds to the (S)-configuration[1],[2]. While the free base is universally cataloged, the specific CAS registries for the hydrochloride salts are often divided by their stereochemistry.

Table 1: Core Chemical Informatics of **(+)-2-Octylamine Hydrochloride**

Parameter	Value
Chemical Name	(S)-(+)-2-Aminooctane hydrochloride
Molecular Formula	C ₈ H ₂₀ ClN (or C ₈ H ₁₉ N·HCl)
Molecular Weight	165.71 g/mol
Free Base CAS Number	34566-04-6[2]
Racemic Salt CAS Number	24301-94-8[3]
(-)-Enantiomer Salt CAS	68889-60-1[4]
Stereocenter Configuration	(S)-configuration at C2

Note: The molecular weight is strictly calculated from the free base (129.24 g/mol) plus the stoichiometric addition of hydrogen chloride (36.46 g/mol).

Mechanistic Causality: Chiral Induction in Nanomaterials

In the realm of optoelectronics, **(+)-2-octylamine hydrochloride** is utilized to induce chirality in otherwise achiral systems, such as CsPbBr₃ perovskite nanocrystals (NCs)[5].

Why use the hydrochloride salt instead of the free base? The causality lies in the binding kinetics at the nanocrystal surface. The protonated amine group (

) of the hydrochloride salt provides a significantly stronger electrostatic interaction with the anionic bromide vacancies on the perovskite surface compared to the neutral free base. When (+)-2-octylamine HCl anchors to the surface, the steric bulk of its chiral aliphatic chain forces a localized structural distortion in the inorganic lattice[5]. This surface-lattice distortion breaks the centrosymmetry of the perovskite core, effectively transferring molecular chirality to the macroscopic crystal. This phenomenon is the mechanistic foundation for generating Two-Photon Absorption-Based Upconverted Circularly Polarized Luminescence (TP-UCPL)[6].

Table 2: Comparative Chiroptical Metrics in Perovskite NCs[6]

Ligand System	CD Signal Position	Luminescence Dissymmetry Factor ()	TP-UCPL Activity
Oleylamine (Achiral)	None	0	Inactive
(+)-2-Octylamine HCl	~510 nm		Active (Right-Handed)
(-)-2-Octylamine HCl	~510 nm		Active (Left-Handed)

Experimental Workflow: Chiral Passivation of CsPbBr₃ Nanocrystals

To ensure scientific integrity, the following protocol for post-synthetic ligand exchange is designed as a self-validating system. Every step includes the underlying chemical rationale to guide researchers in troubleshooting and optimization.

Phase 1: Precursor Solubilization

- Action: Dissolve 50 mg of **(+)-2-Octylamine hydrochloride** in 1 mL of a toluene/ethanol mixture (9:1 v/v).
- Causality: The hydrochloride salt is highly polar and insoluble in non-polar solvents like hexane (the standard storage medium for NCs). Ethanol acts as a co-solvent to disrupt the ionic lattice of the salt, while toluene ensures phase compatibility with the non-polar nanocrystal dispersion.

Phase 2: Ligand Exchange Kinetics

- Action: Inject the ligand solution into 5 mL of anhydrous hexane containing 10 mg of pre-synthesized, oleylamine-capped CsPbBr₃ NCs. Stir vigorously at 25°C for 2 hours.
- Causality: The protonated chiral amine has a higher binding affinity for the surface defects than the native oleylamine. Maintaining the reaction at room temperature prevents Ostwald ripening, allowing the dynamic equilibrium to favor the chiral ligand without degrading the quantum confinement of the NCs.

Phase 3: Anti-Solvent Isolation

- Action: Add 5 mL of methyl acetate to the mixture and centrifuge at 7000 rpm for 5 minutes.
- Causality: Methyl acetate acts as a selective anti-solvent. It decreases the solvation power of the medium, forcing the NCs to precipitate without stripping the newly coordinated, electrostatically bound chiral ligands.

Phase 4: System Validation (Quality Control)

- Action: Resuspend the isolated nanocrystals in pure toluene and acquire a Circular Dichroism (CD) spectrum from 300 nm to 600 nm.
- Validation Criterion: A successful ligand exchange is self-validated by the emergence of a distinct, bisignate CD signal (Cotton effect) centered precisely at the first excitonic transition band (~510 nm). Self-Correction: If the CD signal is absent or weak, the surface ligand density is insufficient, dictating a required increase in the initial ligand-to-NC stoichiometric ratio.

Pathway Visualization



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Workflow of chiral induction in perovskite nanocrystals via **(+)-2-Octylamine Hydrochloride**.

Conclusion

(+)-2-Octylamine hydrochloride (

) is far more than a simple chiral resolving agent; it is a structural director capable of breaking the spatial symmetry of inorganic lattices. By leveraging its protonated state for superior electrostatic binding, researchers can engineer highly stable, chiroptically active nanomaterials capable of next-generation circularly polarized luminescence.

References

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Sources

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